Technical Guide: Spectroscopic Characterization of 1H-Indole-3-Carbaldehyde[1][2]

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Compound of Interest

Compound Name:	*1H-indole-3-carbaldehyde*
CAS No.:	*1228547-52-1*
Cat. No.:	*B1148545*

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Executive Summary & Structural Framework

1H-Indole-3-carbaldehyde (CAS: 487-89-8) is a pivotal pharmacophore in medicinal chemistry, serving as a precursor for indole alkaloids, agrochemicals, and synthetic tryptophan derivatives.[1][2] Its characterization is frequently complicated by the electron-rich nature of the indole ring and the conjugation effects of the C3-aldehyde group.[2]

This guide provides a definitive spectroscopic profile for **1H-indole-3-carbaldehyde**.[1][2] Unlike generic datasheets, this document focuses on diagnostic signals—the specific peaks that confirm the success of a Vilsmeier-Haack formylation and rule out common impurities like unreacted indole or N-formylated byproducts.[1]

Structural Connectivity

The molecule consists of a bicyclic indole core substituted at the C3 position with a formyl group.[2]

- Molecular Formula:

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[2][3]

- Molecular Weight: 145.16 g/mol [2]
- Key Feature: The C3-formyl group creates a "push-pull" electronic system, significantly deshielding the C2 proton and lowering the carbonyl stretching frequency in IR compared to aliphatic aldehydes.[2]

Synthesis & Characterization Workflow

To ensure data integrity, characterization must follow a logical workflow that validates purity before structural confirmation.[2]

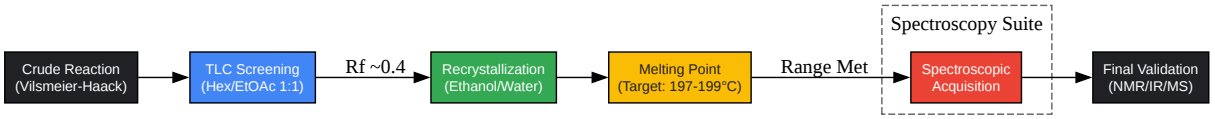

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Figure 1: Integrated workflow for the isolation and validation of **1H-indole-3-carbaldehyde**.

Primary Spectroscopic Data[1][2]

Nuclear Magnetic Resonance (NMR)

Solvent Choice: DMSO-

is the mandatory solvent.[2] In

, the polar indole is less soluble, and the exchangeable N-H proton signal may broaden or shift, obscuring integration.[2]

Table 1:

H NMR Data (400 MHz, DMSO-

)

Position	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Diagnostic Note
-CHO	9.99	s	1H	-	Primary confirmation of formylation.
N-H	12.19	br s	1H	-	Disappears upon shake.
C2-H	8.32	s (or d)	1H		Deshielded by C3-CHO. [1][2] Often appears as a doublet if N-H coupling resolves.[2]
C4-H	8.17	d	1H		Deshielded due to peri-effect of carbonyl oxygen.[1][2]
C7-H	7.55	d	1H		Typical aromatic doublet.[1][2]
C5/C6	7.20 - 7.30	m	2H	-	Overlapping multiplets.[1][2]

Table 2:

C NMR Data (100 MHz, DMSO-

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)

Carbon Type	Shift (, ppm)	Assignment	Interpretation
Carbonyl	184.9	C=O[1][2]	Distinctive aldehyde peak.[1][2]
Aromatic CH	138.2	C2	Significantly downfield shift vs. indole (125 ppm).[1][2]
Quaternary	137.1	C7a	Bridgehead carbon.[1][2]
Quaternary	124.2	C3a	Bridgehead carbon.[1][2]
Aromatic CH	123.4, 122.1, 120.8	C4, C5, C6	Typical benzene ring signals.[1][2]
Quaternary	118.2	C3	Ipso carbon attached to CHO.[1][2]
Aromatic CH	112.4	C7	High field signal adjacent to Nitrogen.[1][2]

> *Expert Insight: The C2 proton at ~8.3 ppm is a critical purity marker.[2] In unreacted indole, the C2 proton appears upfield at ~7.3 ppm.[2] If you see a peak at 7.3 ppm, your reaction is incomplete.[2]*

Infrared Spectroscopy (FT-IR)

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The conjugation between the indole nitrogen lone pair and the carbonyl group lowers the stretching frequency compared to standard aldehydes.

Table 3: Diagnostic IR Bands (KBr Pellet)

Functional Group	Wavenumber ( )	Intensity	Mode	Structural Significance
N-H	3100 - 3250	Strong, Broad	Stretch	Confirms free N-H (not N-alkylated).[1][2][4]
C=O	1640 - 1660	Strong	Stretch	Key Diagnostic. Lower than alkyl aldehydes (1720) due to resonance.[1][2]
C=C (Ar)	1580, 1520	Medium	Stretch	Indole ring skeleton.[1][2]
C-H (Aldehyde)	2800 - 2850	Weak	Stretch	Fermi doublet often visible.[1][2]

Mass Spectrometry (EI-MS)

The fragmentation pattern is dominated by the stability of the indole core.[2][5]

- Molecular Ion ( ): m/z 145 (Base Peak, 100%).[2]
- M - 1 ( ): m/z 144 (Loss of aldehydic hydrogen).[1][2]
- M - 29 (

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): m/z 116 (Loss of formyl radical, reforming indole cation).[1][2]

- M - 56 (

  ): m/z 89 (Characteristic indole ring fragmentation).[1][2]

Experimental Protocols

Sample Preparation for NMR

To achieve the resolution described in Table 1, follow this strict protocol:

- Dryness: Ensure the sample is dried under high vacuum (0.1 mbar) for 2 hours to remove water, which exchanges with the N-H proton.[2]
- Solvent: Use 0.6 mL of DMSO-

  (99.9% D).[2]
- Concentration: Dissolve 5-10 mg of solid. Do not overload, as viscosity changes can broaden the aldehyde peak.[2]
- Acquisition: Set relaxation delay (

) to

  seconds to allow full relaxation of the aldehyde proton for accurate integration.

Diagnostic Logic Flow

Use this logic gate to validate your synthesized product.

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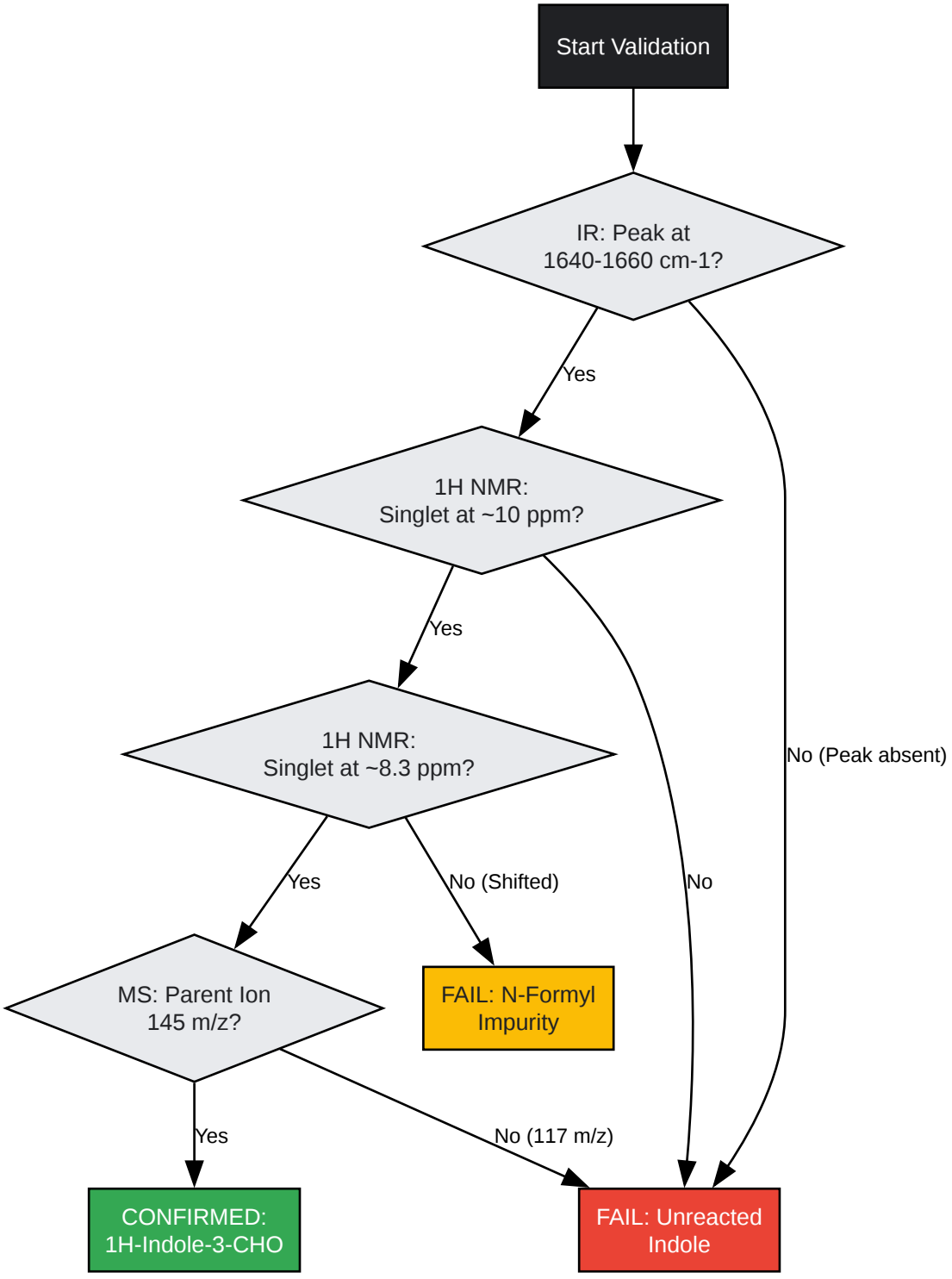

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Figure 2: Logic gate for spectroscopic validation.

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